

"Physical and chemical properties of Indium(III) hydroxide"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indium(III) hydroxide*

Cat. No.: *B213205*

[Get Quote](#)

Indium(III) Hydroxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Indium(III) hydroxide, with the chemical formula In(OH)_3 , is an inorganic compound of significant interest in various scientific and industrial fields. It serves as a crucial precursor in the synthesis of indium(III) oxide (In_2O_3), a transparent conducting oxide widely used in the manufacturing of optoelectronic devices such as flat-panel displays, solar cells, and light-emitting diodes (LEDs).^{[1][2][3]} This technical guide provides an in-depth overview of the physical and chemical properties of **Indium(III) hydroxide**, detailed experimental protocols for its synthesis and characterization, and visualizations of key processes. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in materials science and drug development. An FDA-approved prescription drug, indium (In-111) pentetreotide, is utilized by healthcare professionals for the localization of certain tumors within the body.^[2]

Physical Properties

Indium(III) hydroxide is a white, solid material.^[1] It is generally insoluble in water.^[1] The key physical properties of In(OH)_3 are summarized in the table below.

Property	Value
Molar Mass	165.84 g/mol [1][4]
Appearance	White solid[1]
Density	4.38 g/cm ³ [1]
Melting Point	150 °C (decomposes)[1]
Solubility in Water	Insoluble[1]
Solubility Product (K _{sp})	6.31 x 10 ⁻³⁴ (calculated from pK _{sp} = 33.2)[5]
Crystal Structure	Cubic, distorted ReO ₃ structure[1]
Space Group	Im3[1]
Lattice Constant (a)	7.97 Å[6]

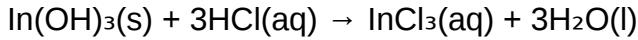
Chemical Properties

Indium(III) hydroxide exhibits distinct chemical behaviors, most notably its amphoteric nature and its thermal decomposition to form indium(III) oxide.

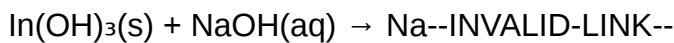
Amphoteric Behavior

Similar to the hydroxides of aluminum and gallium, **Indium(III) hydroxide** is amphoteric, meaning it can react with both acids and strong bases.[1][3] However, it is a much less acidic hydroxide compared to gallium(III) hydroxide and shows lower solubility in alkaline solutions than in acidic ones.[1][3]

- Reaction with Acids: In the presence of a strong acid, such as hydrochloric acid (HCl), In(OH)₃ acts as a base to form the corresponding indium salt and water.



- Reaction with Strong Bases: In a strong alkaline solution, such as sodium hydroxide (NaOH), In(OH)₃ acts as an acid to form a complex ion, likely the tetrahydroxoindate(III) ion ([In(OH)₄]⁻) or the aquatetrahydroxoindate(III) ion ([In(OH)₄(H₂O)]⁻).[1][3]



Thermal Decomposition

Upon heating, **Indium(III) hydroxide** undergoes thermal decomposition to yield indium(III) oxide (In_2O_3) and water vapor. This is a critical reaction for the production of high-purity In_2O_3 for various applications. The decomposition process is generally observed to occur in the temperature range of 220-250 °C.



Experimental Protocols

Synthesis of Indium(III) Hydroxide

Several methods can be employed for the synthesis of **Indium(III) hydroxide**, with the choice of method often influencing the morphology and particle size of the resulting product.

This is a common and straightforward method for synthesizing In(OH)_3 .

- Materials:
 - Indium(III) nitrate ($\text{In}(\text{NO}_3)_3$) or Indium(III) chloride (InCl_3)
 - Ammonium hydroxide (NH_4OH) or Sodium hydroxide (NaOH) solution
 - Deionized water
- Procedure:
 - Prepare a solution of the indium salt (e.g., 0.1 M $\text{In}(\text{NO}_3)_3$) in deionized water.
 - Slowly add a precipitating agent (e.g., 1 M NH_4OH) dropwise to the indium salt solution while stirring vigorously.
 - A white precipitate of In(OH)_3 will form.^[1]
 - Continue adding the precipitating agent until the pH of the solution reaches approximately 7-8.

- Age the precipitate by allowing it to stir in the mother liquor for a few hours.
- Separate the precipitate by filtration or centrifugation.
- Wash the precipitate several times with deionized water to remove any unreacted ions.
- Dry the resulting white powder in an oven at a low temperature (e.g., 80 °C) to obtain pure In(OH)_3 .

This method allows for the synthesis of well-crystallized In(OH)_3 nanoparticles.

- Materials:

- Indium(III) chloride ($\text{InCl}_3 \cdot 4\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Deionized water

- Procedure:

- Dissolve a specific amount of $\text{InCl}_3 \cdot 4\text{H}_2\text{O}$ and NaOH in deionized water in a Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it to a specific temperature (e.g., 160-240 °C) for a set duration (e.g., 12-24 hours).^[6]
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the resulting white precipitate by filtration.
- Wash the product with deionized water and ethanol to remove any impurities.
- Dry the final product in a vacuum oven.

The sol-gel method offers control over the particle size and morphology of the In(OH)_3 .

- Materials:

- Indium acetate ($\text{In}(\text{CH}_3\text{COO})_3$)
- Sodium hydroxide (NaOH) or ammonia (NH_3)
- Ethanol (EtOH) or Water (H_2O)
- Stabilizers such as polyvinyl alcohol (PVA) or polyvinyl pyrrolidone (PVP) (optional)
- Procedure:
 - Dissolve indium acetate and NaOH or NH_3 in the chosen solvent (EtOH or H_2O).
 - If used, add a stabilizer to the solution.
 - Stir the solution and gently heat it to form a homogeneous sol.
 - Continue stirring until a viscous gel is formed.
 - The obtained gel is $\text{In}(\text{OH})_3$. For conversion to In_2O_3 , the gel is typically calcined at a high temperature (e.g., 500 °C).

Characterization Techniques

XRD is used to determine the crystal structure and phase purity of the synthesized $\text{In}(\text{OH})_3$.

- Sample Preparation: A fine powder of the $\text{In}(\text{OH})_3$ sample is typically mounted on a sample holder.
- Instrumentation: A powder X-ray diffractometer with $\text{Cu K}\alpha$ radiation ($\lambda = 1.5406 \text{ \AA}$) is commonly used.
- Data Collection: The diffraction pattern is typically recorded over a 2θ range of 20° to 80°.
- Analysis: The resulting diffraction peaks are compared with standard JCPDS (Joint Committee on Powder Diffraction Standards) files to confirm the cubic structure of $\text{In}(\text{OH})_3$ (JCPDS No. 76-1464). The crystallite size can be estimated from the broadening of the diffraction peaks using the Scherrer equation.

TGA-DTA is employed to study the thermal stability and decomposition of $\text{In}(\text{OH})_3$.

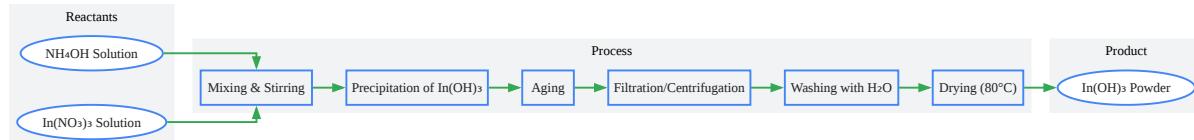
- Sample Preparation: A small, accurately weighed amount of the In(OH)_3 powder is placed in an alumina or platinum crucible.
- Instrumentation: A simultaneous TGA-DTA instrument.
- Experimental Conditions: The sample is typically heated from room temperature to a higher temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min) in a controlled atmosphere (e.g., air or nitrogen).
- Analysis: The TGA curve shows the weight loss of the sample as a function of temperature, which corresponds to the loss of water during the decomposition of In(OH)_3 to In_2O_3 . The DTA curve shows the difference in temperature between the sample and a reference, indicating endothermic or exothermic processes. For In(OH)_3 , a characteristic endothermic peak around 220-250 °C is observed, corresponding to its decomposition.

FTIR spectroscopy is used to identify the functional groups present in the In(OH)_3 sample.

- Sample Preparation: The In(OH)_3 powder is typically mixed with potassium bromide (KBr) and pressed into a pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.
- Instrumentation: An FTIR spectrometer.
- Data Collection: The spectrum is typically recorded in the wavenumber range of 4000 to 400 cm^{-1} .
- Analysis: The FTIR spectrum of In(OH)_3 shows characteristic absorption bands corresponding to the stretching and bending vibrations of the O-H and In-OH groups. A broad band in the region of 3000-3600 cm^{-1} is attributed to the O-H stretching vibrations of hydroxyl groups and adsorbed water. Bands in the lower wavenumber region (below 1200 cm^{-1}) are typically assigned to In-OH bending and In-O stretching vibrations.

Mandatory Visualizations

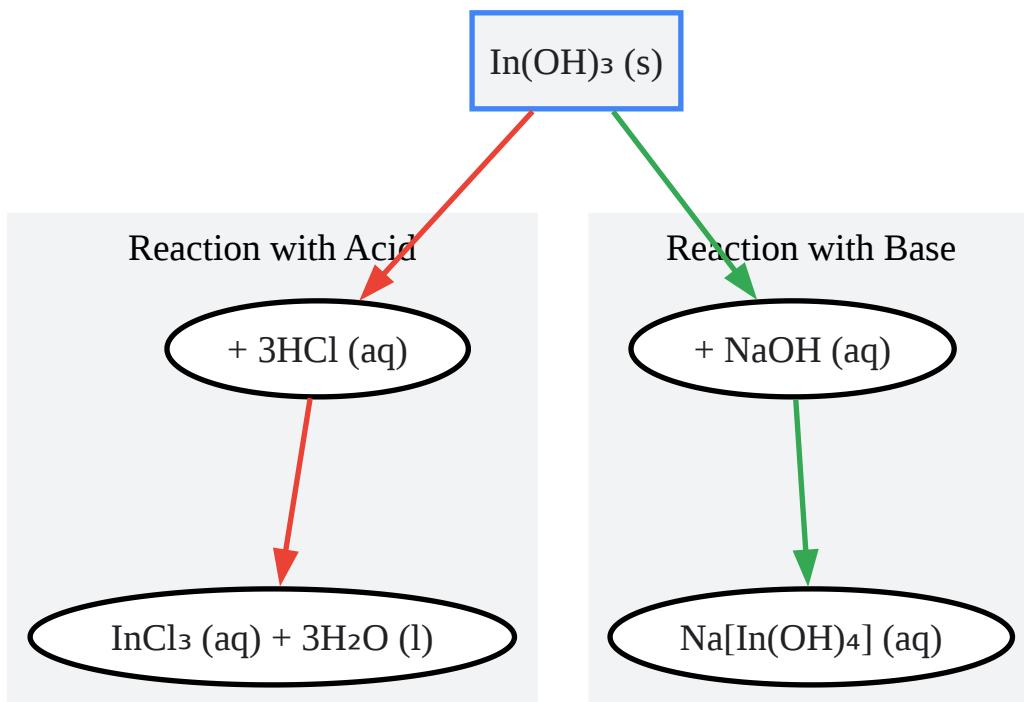
Synthesis Workflow: Precipitation Method



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Indium(III) hydroxide** via the precipitation method.

Amphoteric Reactions of Indium(III) Hydroxide



[Click to download full resolution via product page](#)

Caption: Amphoteric behavior of **Indium(III) hydroxide** in acidic and basic solutions.

Thermal Decomposition Pathway



[Click to download full resolution via product page](#)

Caption: Thermal decomposition of **Indium(III) hydroxide** to Indium(III) oxide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. INDIUM HYDROXIDE CAS#: 20661-21-6 [m.chemicalbook.com]
- 2. Indium(III) hydroxide - Wikipedia [en.wikipedia.org]
- 3. INDIUM HYDROXIDE | 20661-21-6 [chemicalbook.com]
- 4. Ksp Table [chm.uri.edu]
- 5. Perovskite-related ReO_3 -type structures - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["Physical and chemical properties of Indium(III) hydroxide"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b213205#physical-and-chemical-properties-of-indium-iii-hydroxide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com